

An In-Depth Technical Guide to the Physicochemical Properties of Butylcyclooctane

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Compound of Interest

Compound Name: Butylcyclooctane

Cat. No.: B100280

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physicochemical properties of **butylcyclooctane**, specifically its boiling point and density. The information herein is compiled to support research and development activities where this compound may be utilized.

Quantitative Data Summary

The physical properties of **butylcyclooctane** are summarized in the table below, providing a clear comparison of available data.

Property	Value	Source
Boiling Point	217 °C	Stenutz
Boiling Point (Rough Estimate)	232.3 °C	LookChem[1]
Density	0.826 g/mL	Stenutz[2]
Density	0.8260 g/mL	LookChem[1]

Experimental Protocols

While specific experimental protocols for the determination of **butylcyclooctane**'s properties are not detailed in the available literature, standard methodologies for alkylcycloalkanes are

applicable. The following sections describe general procedures for determining boiling point and density.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Common methods for determining the boiling point of organic compounds include simple distillation and the Thiele tube method.^{[3][4]}

- **Simple Distillation Method:** This method is suitable when a sufficient quantity of the sample (typically >5 mL) is available.^{[3][4]} The liquid is heated in a distillation flask equipped with a condenser and a thermometer. The thermometer bulb should be positioned so that it is fully immersed in the vapor phase to ensure an accurate reading of the boiling point. The temperature at which the liquid actively boils and the vapor temperature remains constant is recorded as the boiling point.^[4]
- **Thiele Tube Method:** This micro-method is ideal for small sample volumes.^[4] A small amount of the sample is placed in a fusion tube, and a capillary tube, sealed at one end, is inverted into the liquid. The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point oil. As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[4]

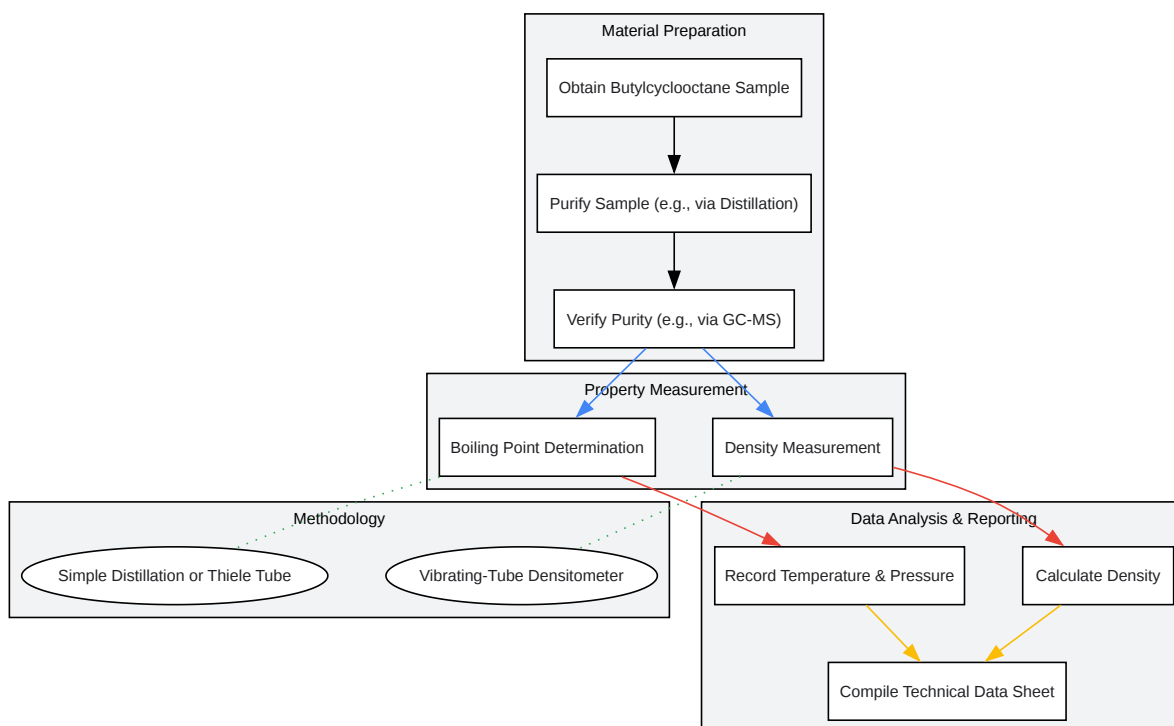
Determination of Density

Density is the mass per unit volume of a substance. For liquids like **butylcyclooctane**, a common and accurate method involves the use of a vibrating-tube densimeter.

- **Vibrating-Tube Densitometry:** This technique measures the oscillation period of a U-shaped tube filled with the sample liquid. The density of the liquid is directly related to the oscillation period. The instrument is typically calibrated using fluids of known density, such as dry air and pure water, at various temperatures and pressures. This method allows for precise density measurements over a range of temperatures and pressures.

Logical Workflow for Property Determination

The following diagram illustrates a generalized workflow for the characterization of a liquid organic compound's physical properties.



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Caption: Workflow for Physical Property Characterization.

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